

16-Bromohexadecanoic Acid: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 16-Bromohexadecanoic acid

Cat. No.: B1268533

[Get Quote](#)

An In-depth Technical Guide on the Halogenated Fatty Acid, **16-Bromohexadecanoic Acid**

Introduction

16-Bromohexadecanoic acid, a halogenated derivative of palmitic acid, is a versatile synthetic building block with significant applications in chemical biology, drug discovery, and materials science.^[1] Its terminal bromine atom provides a reactive handle for a variety of chemical modifications, making it a valuable precursor for the synthesis of complex lipids, signaling molecules, and targeted therapeutics. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and key applications of **16-bromohexadecanoic acid**, with a focus on its utility for researchers, scientists, and drug development professionals.

Physicochemical Properties

16-Bromohexadecanoic acid is a long-chain fatty acid characterized by a bromine atom at the omega (ω) position.^[1] This modification imparts unique chemical reactivity while maintaining the overall lipophilic character of the parent molecule. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **16-Bromohexadecanoic Acid**

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₃₁ BrO ₂	[2]
Molecular Weight	335.32 g/mol	[2]
CAS Number	2536-35-8	[2]
Melting Point	68-71 °C (lit.)	[1]
Boiling Point	214-217 °C at 1 mmHg (lit.)	[1]
Density	1.116 g/cm ³	[1]
Appearance	White to off-white solid	N/A
Solubility	Soluble in organic solvents such as chloroform and methanol.	N/A
pKa (Predicted)	4.78 ± 0.10	[1]
InChI	InChI=1S/C16H31BrO2/c17-15-13-11-9-7-5-3-1-2-4-6-8-10-12-14-16(18)19/h1-15H2,(H,18,19)	[2]
SMILES	C(CCCCCCCCBr)CCCCCCC(=O)O	[2]

Synthesis of 16-Bromohexadecanoic Acid

A common and efficient method for the synthesis of **16-bromohexadecanoic acid** involves the bromination of 16-hydroxyhexadecanoic acid. The following is a detailed experimental protocol adapted from established literature procedures.[1][3]

Experimental Protocol: Synthesis from 16-Hydroxyhexadecanoic Acid

Materials:

- 16-Hydroxyhexadecanoic acid

- 30-32% Hydrogen bromide in acetic acid
- Concentrated sulfuric acid
- Ice
- Deionized water

Equipment:

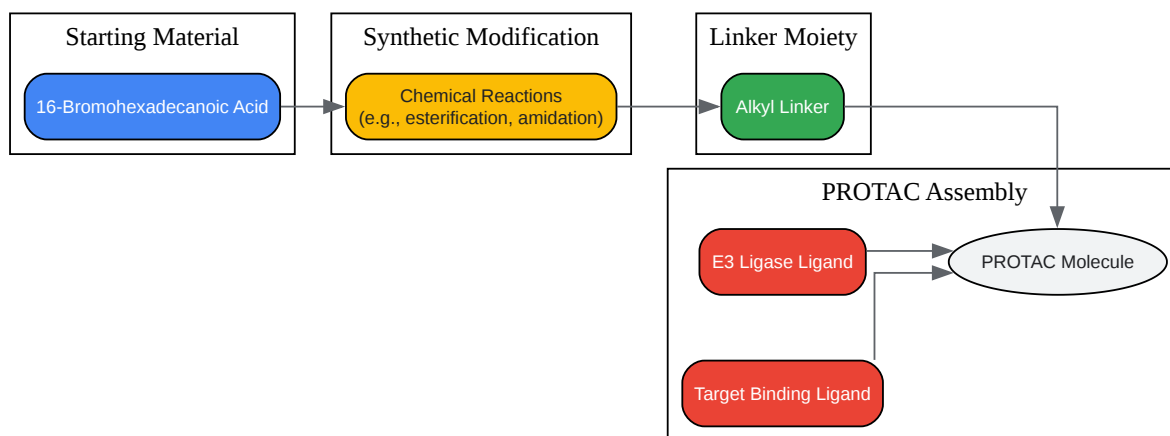
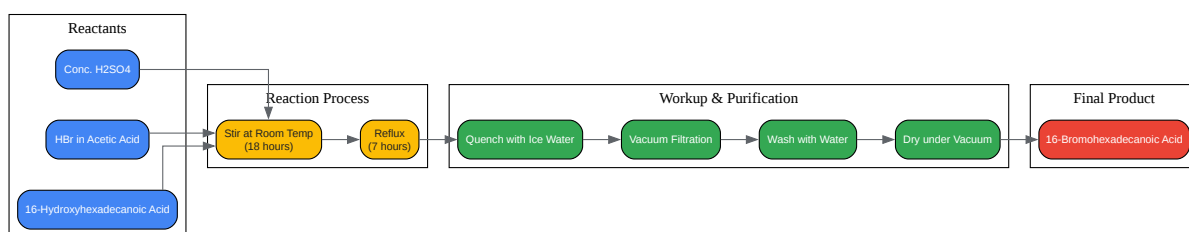
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Stirring bar
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- To a solution of 16-hydroxyhexadecanoic acid (1.0 equivalent) in 30-32% hydrogen bromide in acetic acid, add concentrated sulfuric acid dropwise with stirring.
- Stir the reaction mixture at ambient temperature for 18 hours.
- After the initial stirring period, heat the reaction mixture to reflux and maintain for 7 hours.
- Upon completion, cool the reaction mixture to room temperature and pour it into a beaker containing ice water.
- A white precipitate of **16-bromohexadecanoic acid** will form.
- Collect the solid product by vacuum filtration using a Buchner funnel.
- Wash the solid with cold deionized water to remove any residual acid.

- Dry the product under vacuum to yield **16-bromohexadecanoic acid**.

Diagram 1: Synthesis Workflow of **16-Bromohexadecanoic Acid**



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 16-Bromohexadecanoic acid CAS#: 2536-35-8 [amp.chemicalbook.com]
- 2. 16-Bromohexadecanoic acid | C₁₆H₃₁BrO₂ | CID 620397 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [16-Bromohexadecanoic Acid: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268533#16-bromohexadecanoic-acid-as-a-halogenated-fatty-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com